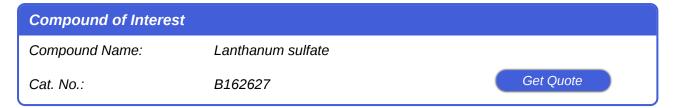


Lanthanum Sulfate Hydrate: A Comprehensive Technical Guide for Researchers

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For immediate reference, the CAS number for **Lanthanum Sulfate** Hydrate is 57804-25-8. This document provides an in-depth technical overview of **lanthanum sulfate** hydrate, including its chemical and physical properties, safety data, handling protocols, and known biological interactions, with a focus on its effects on cellular signaling pathways. This guide is intended for researchers, scientists, and professionals in the field of drug development.

Safety and Handling

Lanthanum sulfate hydrate is a white, crystalline solid that is generally considered to have low acute toxicity. However, as with any chemical, proper handling and safety precautions are paramount to ensure a safe laboratory environment.

Safety Data Sheet Overview

The following table summarizes the key safety and quantitative data for **lanthanum sulfate** hydrate, compiled from various safety data sheets (SDS).



Property	Value	Source(s)
Chemical Formula	La ₂ (SO ₄) ₃ ·xH ₂ O	[1][2]
CAS Number	57804-25-8	[1]
Molecular Weight	566.00 g/mol (anhydrous basis)	[1][3]
Appearance	White crystalline solid	[1]
Odor	Odorless	[4]
Density	2.821 g/cm ³	[1]
Melting Point	Decomposes at 1150 °C	[5]
Solubility in Water	Slightly soluble, with solubility decreasing as temperature increases. 2.14 g/100 mL at 25°C.	[5][6]
Vapor Pressure	Negligible at standard conditions	N/A
Acute Toxicity (Oral LD50, Rat)	> 4991 mg/kg	N/A
GHS Hazard Statements	H315: Causes skin irritationH319: Causes serious eye irritationH335: May cause respiratory irritation	[7]
GHS Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spr ayP280: Wear protective gloves/eye protection/face protectionP305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[7]



Experimental Protocol for Safe Handling

The following protocol outlines the recommended procedures for the safe handling of **lanthanum sulfate** hydrate in a laboratory setting.

- 1. Personal Protective Equipment (PPE):
- Eye Protection: Chemical safety goggles are mandatory.
- Hand Protection: Wear nitrile or other chemically resistant gloves.
- Body Protection: A standard laboratory coat should be worn.
- 2. Engineering Controls:
- Work in a well-ventilated area. For procedures that may generate dust, a fume hood is recommended.
- 3. Material Handling:
- Avoid creating dust when handling the solid material.
- Use a spatula or other appropriate tools for transferring the powder.
- Do not dry sweep spills. Instead, gently moisten the spilled material with water and then carefully scoop it into a designated waste container.
- 4. Storage:
- Store in a tightly sealed container in a cool, dry place.
- Lanthanum sulfate hydrate is hygroscopic and should be protected from moisture.
- 5. Waste Disposal:
- Dispose of waste lanthanum sulfate hydrate and any contaminated materials in accordance with local, state, and federal regulations.

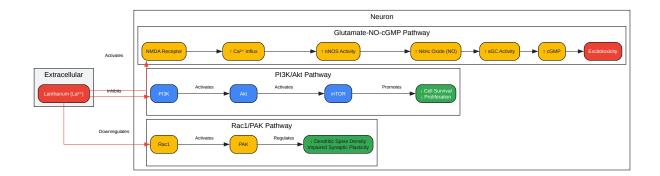


Biological Activity and Signaling Pathways

Recent research has focused on the biological effects of lanthanum, particularly its neurotoxicity. Lanthanum ions have been shown to interact with and modulate several key cellular signaling pathways.

Lanthanum's Impact on Neuronal Signaling

Lanthanum exposure has been demonstrated to impair learning and memory. This neurotoxicity is linked to its interference with critical signaling cascades within the brain. The following diagram illustrates the key pathways affected by lanthanum.



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Lanthanum's Effects on Neuronal Signaling Pathways

As depicted, lanthanum exposure can lead to the overactivation of the glutamate-NO-cGMP pathway, contributing to excitotoxicity.[8][9] Concurrently, it has been shown to inhibit the

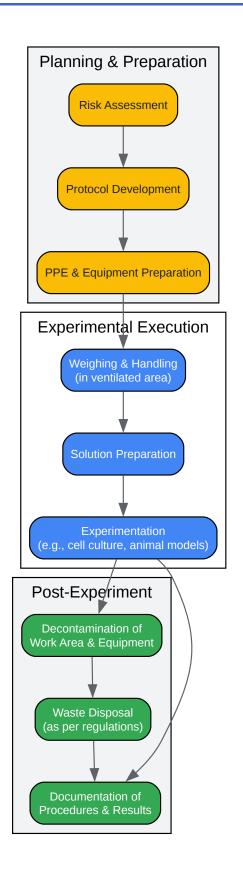


PI3K/Akt signaling pathway, which is crucial for cell survival and proliferation.[10][11] Furthermore, lanthanum can downregulate the Rac1/PAK pathway, leading to impaired dendritic spine density and synaptic plasticity.[12]

Experimental Workflow and Logical Relationships

A systematic approach to handling and experimentation with **lanthanum sulfate** hydrate is essential for both safety and the integrity of research findings. The following diagram outlines a logical workflow for incorporating this compound into experimental designs.





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Logical Workflow for Lanthanum Sulfate Hydrate Experiments



This workflow emphasizes a phased approach, beginning with thorough planning and risk assessment, followed by careful execution of experimental procedures, and concluding with proper post-experiment cleanup and documentation. Adherence to such a structured workflow minimizes risks and enhances the reproducibility of experimental outcomes.

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